Application Note: Synthesis Protocol for 3-Pyridinemethanamine, N,N,alpha-trimethyl-(9CI)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Pyridinemethanamine,N,N,alpha-trimethyl-(9CI)*
CAS No.:	*183609-30-5*
Cat. No.:	*B067010*

Get Quote

Introduction & Retrosynthetic Analysis

The target molecule, 1-(pyridin-3-yl)-N,N-dimethylethanamine (also known as N,N,alpha-trimethyl-3-pyridinemethanamine), is a tertiary amine structurally related to nicotine and other cholinergic ligands. It features a pyridine ring substituted at the 3-position with an ethyl group bearing a dimethylamine moiety at the alpha-carbon.

Retrosynthetic Logic

The most robust and "green" approach to synthesizing

-branched tertiary amines is Reductive Amination. This method avoids the handling of toxic alkyl halides (required for nucleophilic substitution routes) and minimizes side reactions like over-alkylation.

Pathway:

© 2026 BenchChem. All rights reserved.

- Precursor: 3-Acetylpyridine (commercially available, stable ketone).
- Amine Source: Dimethylamine (available as 2M solution in THF/MeOH or as hydrochloride salt).
- Reducing Agent: Sodium Triacetoxyborohydride (STAB). STAB is preferred over Sodium Cyanoborohydride (

) due to lower toxicity and superior selectivity for iminiums over ketones.

Reaction Scheme:

Experimental Protocol

Reagents & Materials

Reagent	MW (g/mol)	Equiv.	Quantity	Role
3-Acetylpyridine	121.14	1.0	1.21 g (10 mmol)	Substrate
Dimethylamine (2M in THF)	45.08	1.5	7.5 mL (15 mmol)	Amine Source
Sodium Triacetoxyborohydride (STAB)	211.94	1.5	3.18 g (15 mmol)	Reducing Agent
Acetic Acid (Glacial)	60.05	1.0	0.6 mL (10 mmol)	Catalyst
1,2-Dichloroethane (DCE)	-	Solvent	40 mL	Solvent

Safety Note:STAB releases acetic acid upon reaction. Dimethylamine is volatile.[1] Perform all operations in a certified fume hood.

Step-by-Step Procedure

Phase 1: Imine Formation & Reduction (One-Pot)

© 2026 BenchChem. All rights reserved.

- Setup: Flame-dry a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar and nitrogen inlet.
- Solvation: Add 3-Acetylpyridine (1.21 g) and anhydrous DCE (40 mL) to the flask. Stir until dissolved.
- Amine Addition: Add Dimethylamine solution (7.5 mL, 2M in THF) via syringe.
- Activation: Add Acetic Acid (0.6 mL). Note: The acid catalyzes the formation of the iminium ion intermediate. Stir at Room Temperature (RT) for 30 minutes.
- Reduction: Cool the mixture slightly to 0°C (ice bath) to mitigate exotherm, then add STAB (3.18 g) in 3 portions over 15 minutes.
- Reaction: Remove the ice bath and allow the reaction to stir at Room Temperature for 16–24 hours under nitrogen atmosphere.
  - Checkpoint: Monitor by TLC (DCM:MeOH:NH4OH 90:9:1). The starting ketone (

    in pure EtOAc) should disappear.

Phase 2: Workup & Isolation

- Quench: Slowly add saturated aqueous NaHCO3 (30 mL) to the reaction mixture. Stir vigorously for 20 minutes until gas evolution ceases.
- Extraction: Transfer to a separatory funnel. Separate the organic layer. Extract the aqueous layer with DCM (2 x 30 mL).
- Acid-Base Purification (Critical Step):
  - Combine organic layers.
  - Extract the organics with 1M HCl (3 x 20 mL). The target amine moves to the aqueous acid phase; neutral impurities remain in organics.
  - Discard the organic phase.

© 2026 BenchChem. All rights reserved.

- Basify the combined acidic aqueous extracts to pH > 12 using 4M NaOH (cool in ice bath during addition).
- Extract the cloudy basic aqueous layer with DCM (3 x 30 mL).

- Drying: Dry the final organic extracts over anhydrous

  , filter, and concentrate under reduced pressure (rotary evaporator, 40°C bath).

Expected Results & Characterization

Physical Properties[1][2]

- Appearance: Pale yellow to amber oil.
- Yield: Typical isolated yields range from 75% to 85%.

Spectroscopic Data (Predicted)

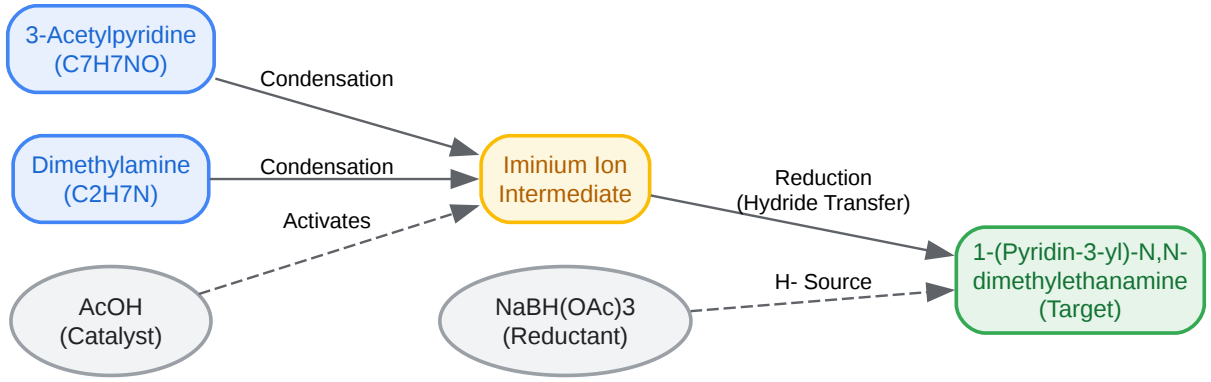
© 2026 BenchChem. All rights reserved.

Technique	Signal	Assignment
1H NMR (400 MHz, CDCl3)	8.55 (d, 1H), 8.48 (dd, 1H)	Pyridine -protons ( )
7.65 (dt, 1H)	Pyridine -proton ( )	
7.25 (dd, 1H)	Pyridine -proton ( )	
3.45 (q, 1H)	Methine proton ( )	
2.20 (s, 6H)	Dimethylamino group ( )	
1.35 (d, 3H)	Methyl group ( )	
MS (ESI)	151.1	Molecular Ion ( )

Visual Workflows

Reaction Pathway

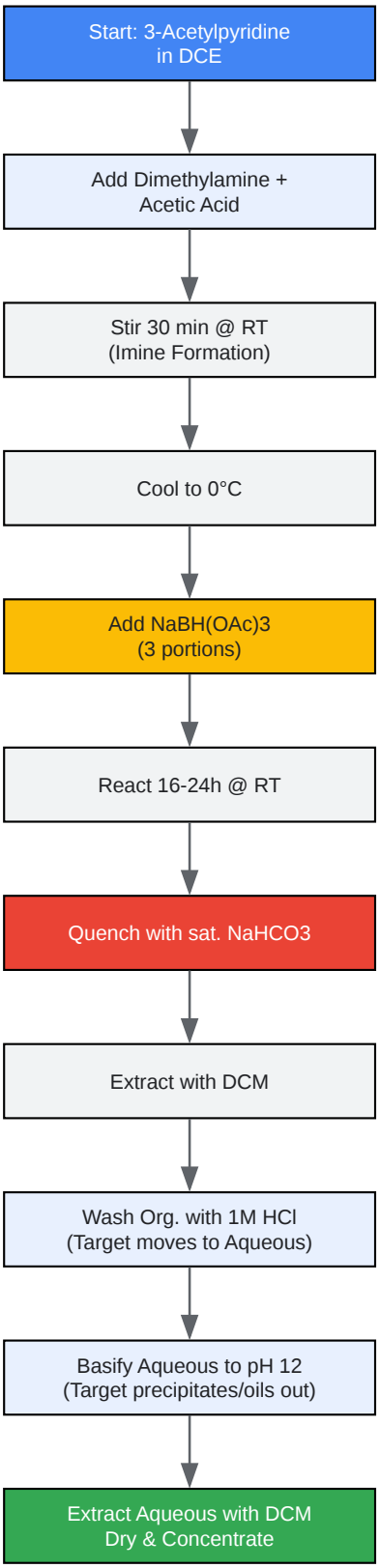
© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Mechanistic pathway of the reductive amination using STAB.

Experimental Workflow



Click to download full resolution via product page

Figure 2: Step-by-step experimental execution flow.

© 2026 BenchChem. All rights reserved.

References

- Abdel-Magid, A. F., Carson, K. G., Harris, B. D., Maryanoff, C. A., & Shah, R. D. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. Studies on Direct and Indirect Reductive Amination Procedures. Journal of Organic Chemistry, 61(11), 3849-3862. Link
- Gribble, G. W. (1998). Sodium Borohydride in Carboxylic Acid Media: A Phenomenal Reduction System. Chemical Society Reviews, 27, 395-404. Link
- PubChem Database. (2023). Compound Summary for CAS 19730-04-2. National Center for Biotechnology Information. Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. N,N-Dimethylethylamine - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Note: Synthesis Protocol for 3-Pyridinemethanamine, N,N,alpha-trimethyl-(9CI)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b067010/docs#application-note-synthesis-protocol-for-3-pyridinemethanamine-n-n-alpha-trimethyl-9ci]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.